

# Comparative analysis of amorphous Ni-Zr alloys from different synthesis routes

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## A Comparative Guide to Amorphous Ni-Zr Alloys from Diverse Synthesis Routes

For Researchers, Scientists, and Materials Engineers

Amorphous Ni-Zr alloys, a prominent class of metallic glasses, offer a unique combination of properties including high strength, excellent corrosion resistance, and distinct thermal behavior. The performance of these alloys is intrinsically linked to their synthesis route, which dictates their atomic structure and resulting macroscopic characteristics. This guide provides a comparative analysis of amorphous Ni-Zr alloys produced via three primary synthesis methods: melt-spinning, mechanical alloying, and sputtering. The data presented is intended to aid researchers in selecting the appropriate synthesis technique for their specific application.

### Overview of Synthesis Routes

The formation of an amorphous structure in Ni-Zr alloys requires rapid quenching from a molten state or the introduction of substantial atomic-level disorder. The three synthesis routes discussed achieve this through different physical mechanisms.

- **Melt-Spinning:** This rapid solidification technique involves melting the constituent Ni and Zr metals and then ejecting the molten alloy onto a rapidly rotating wheel. The high cooling rate freezes the disordered atomic arrangement of the liquid state, resulting in an amorphous

ribbon. The cooling rate, and therefore the resulting properties, can be tuned by adjusting parameters like the wheel speed.[1]

- **Mechanical Alloying:** This solid-state powder processing technique uses a high-energy ball mill to repeatedly fracture and weld powder particles of the constituent elements.[2] This process introduces significant lattice defects and promotes interdiffusion of Ni and Zr atoms, leading to the formation of an amorphous phase.
- **Sputtering:** In this physical vapor deposition method, a target of the desired Ni-Zr composition is bombarded with high-energy ions in a vacuum chamber. This ejects atoms from the target, which then deposit onto a substrate as a thin film. The condensation of these atoms onto a cooled substrate prevents crystallization, resulting in an amorphous film.[3]

## Comparative Data of Ni-Zr Amorphous Alloys

The choice of synthesis route significantly impacts the thermal and mechanical properties of the resulting amorphous Ni-Zr alloys. The following tables summarize key performance indicators from various studies.

Table 1: Thermal Properties of Amorphous Ni-Zr Alloys

Synthesis Route	Composition	Glass Transition Temp. (Tg) (°C)	Crystallization Temp. (Tx) (°C)	Supercooled Liquid Region ( $\Delta T_x = T_x - T_g$ ) (°C)	Reference
Melt-Spinning	Ni59Zr20Ti16Sn5	~550	~600	~50	[2]
Mechanical Alloying	Ni59Zr20Ti16Sn5	Not clearly observed	~575	-	[2]
Melt-Spinning	Zr65Cu17.5Ni10Al7.5	374	461	87	[4]

Note: Data is compiled from different studies and direct comparison should be made with caution due to variations in alloy composition and experimental conditions.

Table 2: Mechanical Properties of Amorphous Ni-Zr Alloys

Synthesis Route	Composition	Property	Value	Reference
Melt-Spinning	(TiZr)0.5(Ni0.6Cr0.1V0.1)2.1	Tensile Strength	675 ± 32 MPa (at 45 m/s)	[5]
Melt-Spinning	(TiZr)0.5(Ni0.6Cr0.1V0.1)2.1	Elastic Modulus	~52 GPa (at 45 m/s)	[5]
Sputtering	Ni-Zr Thin Film	Young's Modulus	Varies with composition	[3]
Melt-Spinning	Zr51.9Cu23.3Ni10.5Al14.3	Tensile Strength	1030 MPa	[6]
Melt-Spinning	Zr51.9Cu23.3Ni10.5Al14.3	Elastic Modulus	41.2 GPa	[6]

## Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are generalized protocols for the synthesis and characterization techniques discussed.

### 3.1. Synthesis Protocols

- Melt-Spinning:
  - An ingot of the master alloy (e.g., Ni59Zr20Ti16Sn5) is prepared by arc melting the pure constituent elements in an inert atmosphere (e.g., argon).[2]
  - The master alloy is placed in a quartz crucible with a small orifice at the bottom.
  - The alloy is induction-melted under an inert atmosphere.
  - The molten alloy is ejected with a specific overpressure of inert gas onto the surface of a rapidly rotating copper wheel.

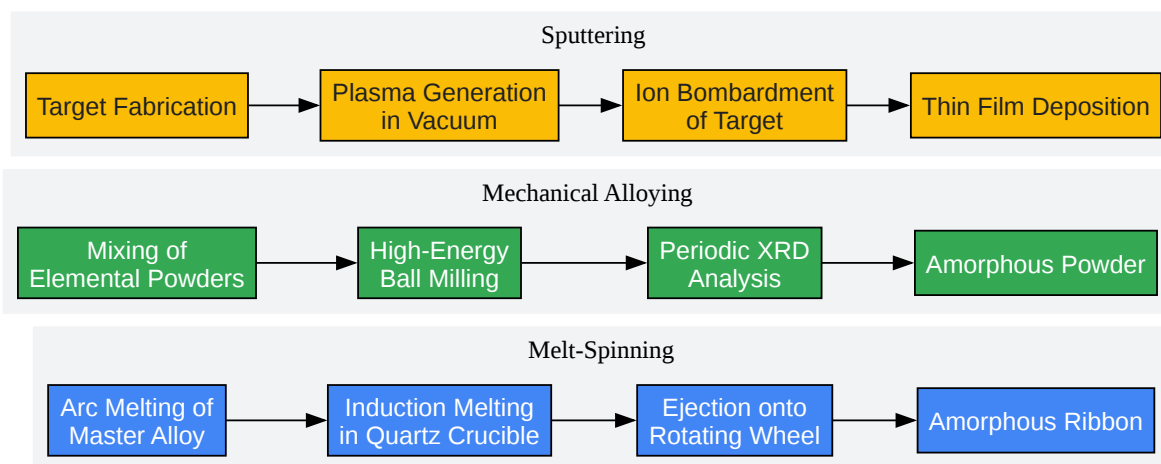
- The cooling rate is controlled by the tangential speed of the wheel, which can range from 30 to 51 m/s.[5]
- The resulting amorphous ribbon is collected.
- Mechanical Alloying:
  - High-purity elemental powders of Ni, Zr, and other alloying elements are weighed and mixed in the desired atomic ratio.[2]
  - The powder mixture is loaded into a hardened steel vial along with steel balls in a specific ball-to-powder weight ratio.
  - The vial is sealed under an inert atmosphere (e.g., argon) to prevent oxidation.
  - The milling is performed in a high-energy planetary ball mill for a specified duration (e.g., 50 hours) until an amorphous structure is achieved.[2]
  - The progress of amorphization is periodically checked by taking small samples for analysis.
- Sputtering:
  - A target with the desired Ni-Zr composition is fabricated.
  - A substrate (e.g., silicon wafer) is placed in a vacuum chamber.[3]
  - The chamber is evacuated to a high vacuum and then backfilled with an inert gas (e.g., argon).
  - A high voltage is applied between the target and the substrate, creating a plasma.
  - Argon ions from the plasma bombard the target, dislodging Ni and Zr atoms.
  - These atoms travel through the chamber and deposit onto the substrate, forming a thin amorphous film.[3]

### 3.2. Characterization Protocols

- X-Ray Diffraction (XRD):
  - A small sample of the alloy (powder, ribbon, or film) is mounted in an X-ray diffractometer.
  - The sample is irradiated with monochromatic X-rays over a range of angles ( $2\theta$ ).
  - The diffraction pattern is recorded. A broad, diffuse halo indicates an amorphous structure, while sharp Bragg peaks signify the presence of crystalline phases.[\[2\]](#)
- Differential Scanning Calorimetry (DSC):
  - A small, weighed sample of the amorphous alloy is placed in an aluminum pan.
  - The sample is heated at a constant rate (e.g., 10 K/min) in an inert atmosphere.[\[4\]](#)
  - The heat flow to or from the sample is measured as a function of temperature.
  - The glass transition temperature ( $T_g$ ) is identified as an endothermic shift in the baseline, and the crystallization temperature ( $T_x$ ) is determined from the onset of the first exothermic peak.[\[4\]](#)
- Mechanical Testing (Tensile Testing for Ribbons):
  - Amorphous ribbons are cut into specimens with a specific gauge length.
  - The specimen is mounted in a universal testing machine.
  - A uniaxial tensile load is applied at a constant strain rate.
  - The stress and strain are recorded until the specimen fractures.
  - The tensile strength, elastic modulus, and elongation at fracture are determined from the stress-strain curve.[\[6\]](#)

## Visualization of Workflows and Relationships

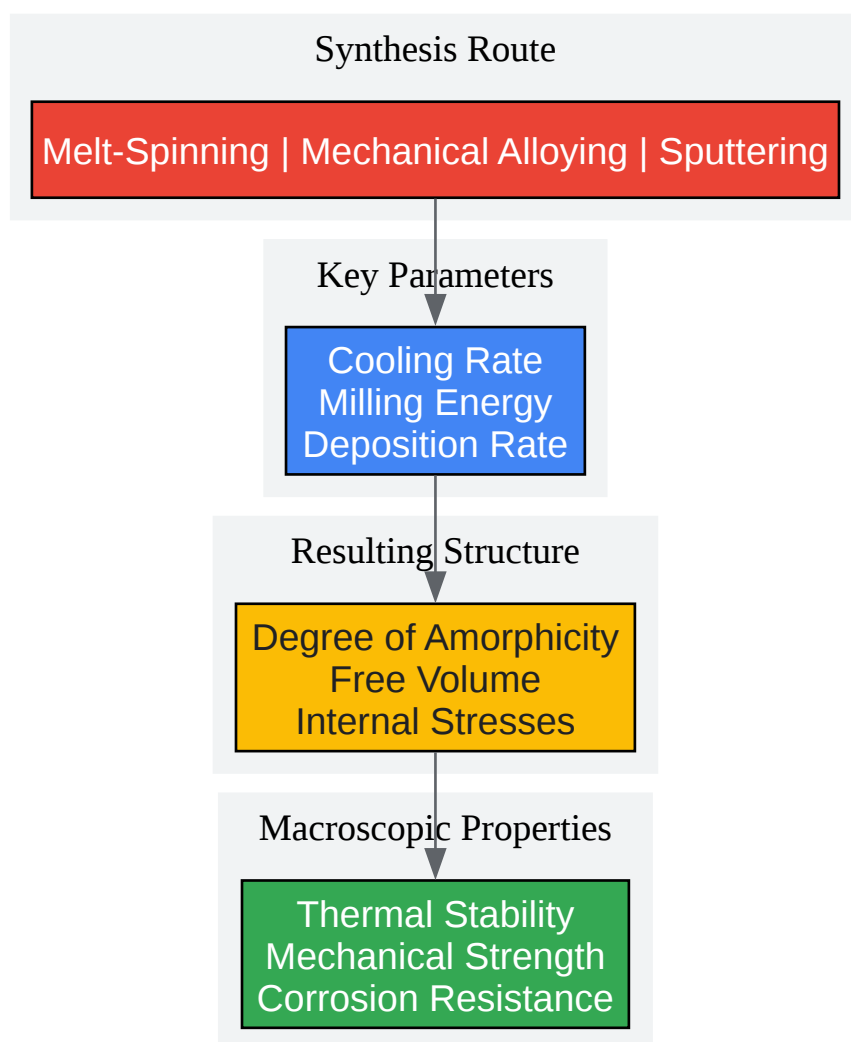
### Experimental Workflow for Amorphous Alloy Synthesis



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Caption: Experimental workflows for the synthesis of amorphous Ni-Zr alloys.

Logical Relationships of Synthesis and Properties



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Caption: Influence of synthesis on the final properties of amorphous alloys.

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